

What are the physical properties of Kenyaite

Author: BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: Kenyaite

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An In-depth Technical Guide to the Physical Properties of Kenyaite

This guide provides a comprehensive overview of the known physical properties of **Kenyaite**, a hydrous sodium silicate mineral. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the detailed characterization of this layered silicate. This document outlines quantitative data in structured tables, details experimental protocols for property determination, and includes visualizations of key processes and workflows.

General and Chemical Properties

Kenyaite is a layered hydrous sodium silicate first discovered in Lake Magadi, Kenya.^{[1][2][3]} Its chemical composition can vary, particularly in its interlayer water content and through the exchange of sodium ions with protons when in contact with water.^[4]

Property	Value	Source
Chemical Formula	$\text{Na}_2\text{Si}_{22}\text{O}_{41}(\text{OH})_8 \cdot 6\text{H}_2\text{O}$	^{[1][4]}
Molecular Weight	1563.99 g/mol	^{[1][4]}
Composition	Sodium: 2.94% (3.96% Na_2O), Silicon: 39.51% (84.52% SiO_2), Hydrogen: 1.29% (11.52% H_2O), Oxygen: 56.26%	^[1]

Crystallographic Properties

Kenyaite possesses a layered crystal structure, which is a defining characteristic of this mineral group. The structure is known to be somewhat disordered, a common trait for hydrous layer silicates with weak interactions between the silicate layers.[5]

Property	Value	Source
Crystal System	Monoclinic (probable)	[1][2][3]
Space Group	Fdd2	[5]
Cell Dimensions	a = 7.79 Å, b = 19.72 Å, c = 6.91 - 7.3 Å, β = 95.9°	[1][2][3]
Axial Ratios	a:b:c = 0.395:1:0.3504	[1]
Unit Cell Volume	1055.88 - 1115.48 Å ³	[1][2]

Physical and Optical Properties

The physical and optical properties of **Kenyaite** are summarized in the table below. There are some variations in reported density values, which may be attributed to differences in the samples (natural vs. synthetic) and measurement techniques.

Property	Value	Source
Color	White	[1][2][4]
Streak	White	[4]
Hardness (Mohs)	~4	[4]
Density (g/cm ³)	2.33 (Calculated) - 3.18	[2][4]
Transparency	Transparent to Translucent	[2][4]
Habit	Concretionary, Nodular	[4]
Refractive Index	n \approx 1.48	[3]

Experimental Protocols

This section details the methodologies for key experiments used in the characterization of **Kenyaite**.

Hydrothermal Synthesis of Kenyaite

Synthetic **Kenyaite** is often produced via hydrothermal methods. The following protocol is a generalized procedure based on published literature.[\[2\]](#)[\[6\]](#)[\[7\]](#)

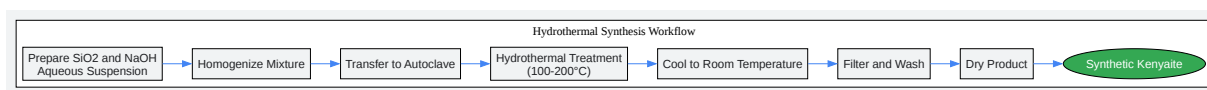
Materials:

- Amorphous silica source (e.g., fumed silica, silica gel)
- Sodium hydroxide (NaOH)
- Distilled water

Procedure:

- Prepare an aqueous suspension containing SiO_2 and NaOH. The molar ratios can be varied, for example, a SiO_2/NaOH ratio ranging from 5 to 20 and an $\text{H}_2\text{O}/\text{NaOH}$ ratio from 50 to 500.
[\[6\]](#)
- Stir the mixture at room temperature to ensure homogeneity.
- Transfer the suspension to a sealed autoclave or a similar pressure vessel.
- Heat the vessel to a temperature between 100°C and 200°C . The formation of **Kenyaite** is favored at higher temperatures (e.g., $150\text{--}180^\circ\text{C}$), while at lower temperatures (around 100°C), Magadiite may form as an intermediate product.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Maintain the temperature for a duration ranging from several hours to several days. The reaction time is significantly reduced at higher temperatures.[\[6\]](#)[\[7\]](#)
- After the reaction is complete, cool the vessel to room temperature.

- Filter the solid product, wash it thoroughly with distilled water to remove any unreacted starting materials, and dry it at a moderate temperature (e.g., 60-80°C).



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A generalized workflow for the hydrothermal synthesis of **Kenyaite**.

X-Ray Diffraction (XRD) Analysis

XRD is a fundamental technique for identifying the crystalline phases and determining the crystal structure of **Kenyaite**.

Instrumentation:

- A powder X-ray diffractometer equipped with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$) is typically used.[5]

Sample Preparation:

- The **Kenyaite** sample is finely ground to a powder to ensure random orientation of the crystallites.
- The powder is then mounted onto a sample holder. To minimize preferred orientation of the plate-like crystals, capillary samples may be used.[7]

Data Collection:

- 2 θ Range: Data is typically collected over a 2 θ range of 2° to 40° or higher.
- Scan Speed: A slow scan speed is often employed to obtain high-resolution data.

- Operating Conditions: The X-ray source is operated at a specific voltage and current (e.g., 40 kV and 30-40 mA).

Data Analysis:

- The resulting diffraction pattern is analyzed to identify the characteristic peaks of **Kenyaite**.
- The positions (2θ values) and intensities of the peaks are compared with standard diffraction data from databases such as the International Centre for Diffraction Data (ICDD).
- The lattice parameters and crystal structure can be refined using software like Rietveld refinement programs.

Mohs Hardness Test

The Mohs hardness test is a simple and effective method for determining the relative hardness of a mineral.

Materials:

- A set of minerals of known hardness from the Mohs scale (1-10).
- Common objects of known hardness (e.g., fingernail ~2.5, copper penny ~3.5, steel knife ~5.5).

Procedure:

- Select a fresh, clean surface on the **Kenyaite** specimen.
- Attempt to scratch the surface with an object of known hardness, starting with a softer object and progressing to harder ones.
- Press the point of the standard firmly against the surface of the **Kenyaite** sample.
- Observe if a scratch is produced. A true scratch will be a visible groove, not just a line of powdered material that can be rubbed off.

- The hardness of the **Kenyaite** sample is determined to be between the hardness of the hardest material that it can scratch and the softest material that can scratch it. For **Kenyaite**, this value is approximately 4.[4]

Density Measurement

The density of **Kenyaite** can be determined using a pycnometer.

Instrumentation:

- A pycnometer (a glass flask with a precise volume).
- An analytical balance.

Procedure:

- Measure the mass of the clean, dry pycnometer (m_1).
- Fill the pycnometer with the **Kenyaite** powder and measure the total mass (m_2).
- Fill the pycnometer containing the sample with a liquid of known density (e.g., distilled water or ethanol) in which the sample is insoluble. Ensure all air bubbles are removed. Measure the total mass (m_3).
- Empty and clean the pycnometer. Fill it completely with the same liquid and measure its mass (m_4).
- The density (ρ) of the **Kenyaite** sample is calculated using the following formula: $\rho = [(m_2 - m_1) * \rho_{\text{liquid}}] / [(m_4 - m_1) - (m_3 - m_2)]$ where ρ_{liquid} is the density of the liquid used.

Thermal Analysis (TGA/DTA)

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) are used to study the thermal stability of **Kenyaite** and the loss of water molecules upon heating.

Instrumentation:

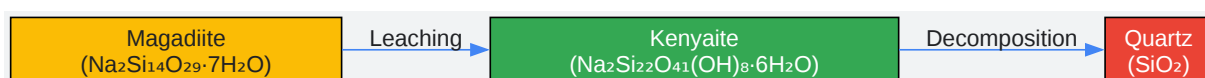
- A simultaneous TGA/DTA instrument.

Procedure:

- A small amount of the **Kenyaite** sample is placed in a crucible (e.g., alumina or platinum).
- The sample is heated at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., from room temperature to 1000°C).
- The analysis is typically performed under a controlled atmosphere, such as flowing nitrogen or air.
- TGA measures the change in mass of the sample as a function of temperature, which corresponds to the loss of adsorbed and structural water.
- DTA measures the difference in temperature between the sample and a reference material, indicating endothermic or exothermic transitions, such as dehydration and phase changes.

Formation and Transformation Pathway

Kenyaite can be formed from the leaching of another layered silicate, Magadiite, and can subsequently transform into quartz upon decomposition.[4] This transformation pathway is of significant interest in geochemical and materials science contexts.



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The transformation pathway from Magadiite to **Kenyaite** and then to Quartz.

This guide provides a foundational understanding of the physical properties of **Kenyaite** and the experimental methods used for their determination. For more specific applications, it is recommended to consult the primary research literature cited herein.

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- To cite this document: BenchChem. [What are the physical properties of Kenyaite]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172208#what-are-the-physical-properties-of-kenyaite>]

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